

4-Methylanisole-d7: Applications in Flavor and Fragrance Research

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Compound of Interest

Compound Name: 4-Methylanisole-d7

Cat. No.: B1460599

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Application Note & Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methylanisole, also known as p-cresyl methyl ether, is a significant contributor to the aroma profile of many natural products and is widely used as a flavoring agent and fragrance ingredient.[1][2][3][4][5] It imparts a pungent, sweet, floral, and nutty aroma, reminiscent of ylang-ylang.[4][6][7][8] The deuterated isotopologue, **4-Methylanisole-d7**, serves as an invaluable tool in flavor and fragrance research, primarily as an internal standard for accurate quantification of its non-deuterated counterpart in various matrices. Stable isotope-labeled compounds are ideal internal standards because their chemical and physical properties are nearly identical to the analyte of interest, yet they are distinguishable by mass spectrometry.[9][10][11][12] This allows for precise and accurate quantification through a technique known as stable isotope dilution assay (SIDA).[9][13][14]

Physicochemical and Sensory Properties of 4-Methylanisole

A comprehensive understanding of the target analyte's properties is crucial for developing robust analytical methods and for sensory evaluation.

Property	Value	Reference
CAS Number	104-93-8	[6]
Molecular Formula	C8H10O	[6]
Molecular Weight	122.16 g/mol	[6]
Boiling Point	174-176 °C	[4][6]
Density	0.969 g/mL at 25 °C	[4][6]
Odor	Pungent, sweet, floral, nutty, suggestive of ylang-ylang	[4][6][7][8]
Taste	Nutty	[4][7]
Odor Threshold	0.0012 ppm	[6]
Natural Occurrence	Ylang-ylang oil, cananga oil, buckwheat honey, starfruit, tomatoes	[6][8]

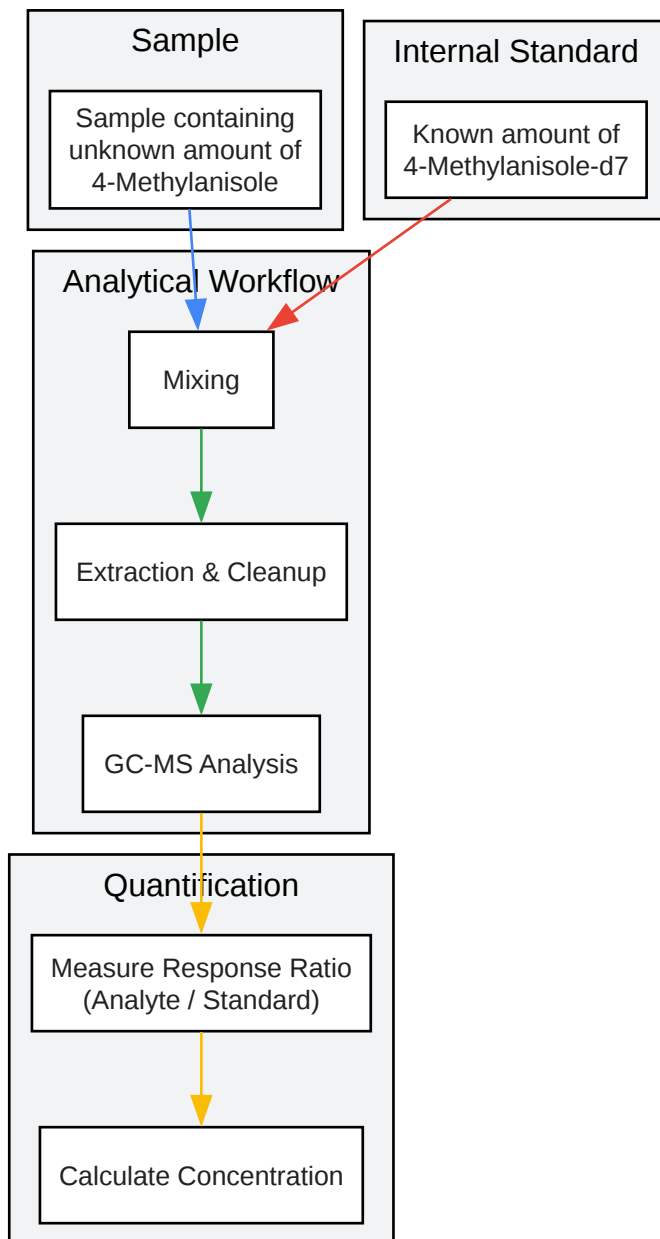
Core Application: Isotope Dilution Analysis of 4-Methylanisole

The primary application of **4-Methylanisole-d7** is as an internal standard for the quantification of 4-Methylanisole in complex matrices such as food, beverages, and fragrance formulations using Gas Chromatography-Mass Spectrometry (GC-MS).

Principle of Isotope Dilution Assay

The principle of the stable isotope dilution assay (SIDA) is based on the addition of a known amount of the isotopically labeled standard (**4-Methylanisole-d7**) to a sample containing the unlabeled analyte (4-Methylanisole). The labeled standard, being chemically identical to the analyte, will behave in the same manner during sample preparation, extraction, and chromatographic analysis.[9][10][14] By measuring the ratio of the mass spectrometric response of the analyte to that of the internal standard, the concentration of the analyte in the original sample can be accurately determined, compensating for any losses during sample workup.[10][11]

Principle of Isotope Dilution Assay

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Isotope Dilution Assay Workflow

Experimental Protocol: Quantification of 4-Methylanisole in a Fragrance Oil

This protocol outlines the quantification of 4-Methylanisole in a commercial fragrance oil using **4-Methylanisole-d7** as an internal standard.

Materials and Reagents

- 4-Methylanisole ($\geq 99\%$ purity)
- **4-Methylanisole-d7** (isotopic purity $\geq 98\%$)
- Dichloromethane (DCM), GC grade
- Anhydrous Sodium Sulfate
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Micropipettes
- GC vials with inserts
- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)

Preparation of Standard Solutions

- Primary Stock Solution of 4-Methylanisole (1000 $\mu\text{g/mL}$): Accurately weigh 100 mg of 4-Methylanisole and dissolve it in DCM in a 100 mL volumetric flask.
- Primary Stock Solution of **4-Methylanisole-d7** (100 $\mu\text{g/mL}$): Accurately weigh 10 mg of **4-Methylanisole-d7** and dissolve it in DCM in a 100 mL volumetric flask.
- Calibration Standards: Prepare a series of calibration standards by spiking a constant amount of the internal standard (**4-Methylanisole-d7**) and varying amounts of the analyte (4-Methylanisole) in DCM.

Calibration Level	Volume of 4-Methylanisole Stock (µL)	Volume of 4-Methylanisole-d7 Stock (µL)	Final Volume (mL) with DCM	Concentration of 4-Methylanisole (µg/mL)	Concentration of 4-Methylanisole-d7 (µg/mL)
1	10	100	10	1	1
2	50	100	10	5	1
3	100	100	10	10	1
4	250	100	10	25	1
5	500	100	10	50	1

Sample Preparation

- Accurately weigh approximately 100 mg of the fragrance oil into a 10 mL volumetric flask.
- Add 100 µL of the **4-Methylanisole-d7** stock solution (100 µg/mL).
- Bring the volume to 10 mL with DCM.
- Vortex the solution for 1 minute.
- Transfer an aliquot to a GC vial for analysis.

GC-MS Analysis

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977A or equivalent
- Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
- Injection Volume: 1 µL (splitless mode)
- Inlet Temperature: 250 °C

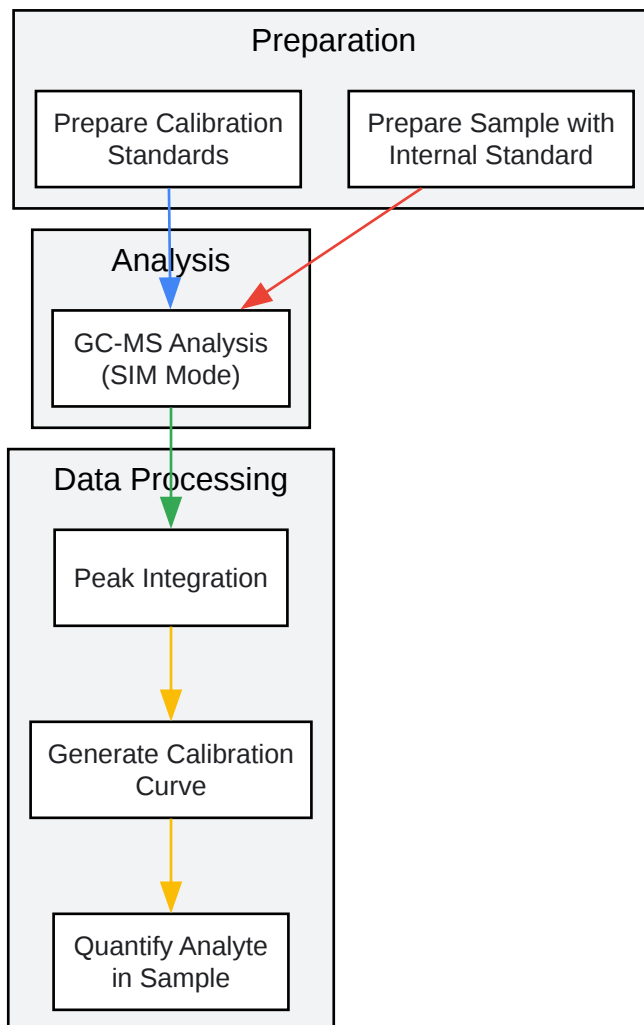
- Oven Program: 50 °C for 2 min, then ramp to 280 °C at 10 °C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)

Compound	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
4-Methylanisole	122	107, 91
4-Methylanisole-d7	129	110, 94

Data Analysis and Quantification

- Generate a calibration curve by plotting the ratio of the peak area of the quantifier ion for 4-Methylanisole to that of **4-Methylanisole-d7** against the concentration of 4-Methylanisole in the calibration standards.
- Determine the peak area ratio for the sample.
- Calculate the concentration of 4-Methylanisole in the sample using the calibration curve.

GC-MS Quantification Workflow



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GC-MS Quantification Workflow

Other Potential Applications

While the primary use of **4-Methylanisole-d7** is as an internal standard, other potential applications in flavor and fragrance research include:

- Metabolic Studies: Tracing the metabolic fate of 4-Methylanisole in biological systems.[15]
[16]

- Authenticity Studies: As a spike to determine the natural origin of 4-Methylanisole in high-value essential oils.[17]
- Sensory Studies: In carefully designed experiments to understand the perception and binding of 4-Methylanisole to olfactory receptors, although this is less common.

Conclusion

4-Methylanisole-d7 is a critical tool for researchers in the flavor and fragrance industry. Its use as an internal standard in stable isotope dilution assays allows for the highly accurate and precise quantification of 4-Methylanisole in a variety of complex matrices. The protocols and principles outlined in this document provide a framework for the effective application of this valuable labeled compound in quality control, research, and development.

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